

A Technical Guide to the Physicochemical Properties of Tris(acetylacetonato)ruthenium(III)

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Compound of Interest

Compound Name: Ruthenium (III) acetylacetonate

Cat. No.: B082205

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Abstract: This technical guide provides a comprehensive examination of the core physical and chemical properties of Tris(acetylacetonato)ruthenium(III), $\text{Ru}(\text{acac})_3$. Designed for researchers, chemists, and professionals in drug development and materials science, this document synthesizes fundamental data with practical insights into the compound's structure, electronic properties, and stability. We delve into the causality behind its observed characteristics, offering validated experimental protocols for its synthesis and characterization. All data is presented with in-text citations linked to authoritative sources to ensure scientific integrity and reproducibility.

Introduction: The Significance of $\text{Ru}(\text{acac})_3$

Tris(acetylacetonato)ruthenium(III) is an air-stable, dark red coordination complex that serves as a cornerstone reagent in ruthenium chemistry. Its high solubility in organic solvents and well-defined structure make it an invaluable precursor for the synthesis of novel catalysts and advanced materials.^[1] Applications range from its use as a precursor for Metal-Organic Chemical Vapor Deposition (MOCVD) to create ruthenium films and nanoparticles, to its role as a catalyst in organic transformations and a component in redox flow batteries.^[2] Understanding its fundamental physical properties is therefore paramount for optimizing existing applications and innovating new technologies. This guide offers an in-depth perspective on these properties, linking its electronic configuration and molecular structure to its macroscopic behavior.

Molecular and Structural Properties

The physical manifestation and reactivity of Ru(acac)₃ are direct consequences of its molecular and crystal structure.

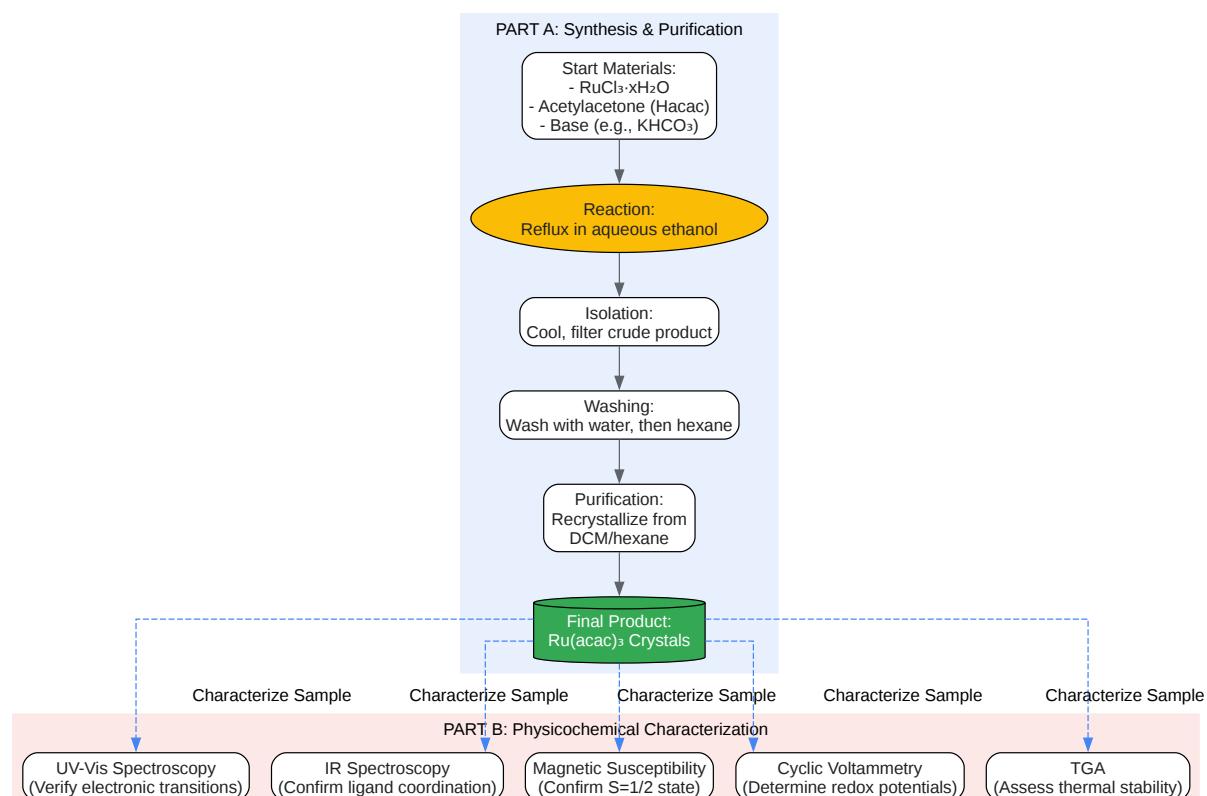
Chemical Identity and Stoichiometry

Ru(acac)₃ is a neutral coordination complex where a central Ruthenium(III) ion is chelated by three acetylacetone (acac) ligands. The key identifiers and properties are summarized in Table 1.

Property	Value	Reference(s)
Chemical Formula	C ₁₅ H ₂₁ O ₆ Ru	
Molecular Weight	398.39 g/mol	
Appearance	Dark red / reddish-brown crystalline powder	[1]
CAS Number	14284-93-6	

Three-Dimensional Structure and Chirality

X-ray crystallography reveals that the six oxygen atoms of the three bidentate acac ligands coordinate to the central Ru(III) ion in a distorted octahedral geometry. This arrangement gives the complex an idealized D₃ symmetry, creating a chiral, propeller-like structure. Consequently, Ru(acac)₃ exists as a racemic mixture of two non-superimposable mirror images, the delta (Δ) and lambda (Λ) enantiomers. The average Ru-O bond length is approximately 2.00 Å, a critical parameter influencing the stability and electronic properties of the complex.[1]

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References

- 1. Structure, covalence and spin polarisation in tris(acetylacetonato)ruthenium(III) studied by X-ray and polarised neutron diffraction [] † - Journal of the Chemical Society, Dalton Transactions (RSC Publishing) [pubs.rsc.org]
- 2. Metal acetylacetonates - Wikipedia [en.wikipedia.org]
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